Technical Procurement & Synthesis Guide: (4-Chloro-2-fluoro-6-methoxyphenyl)methanol

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Compound of Interest

Compound Name:	*(4-Chloro-2-fluoro-6-methoxyphenyl)methanol*
Cat. No.:	*B7979867*

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Executive Summary

(4-Chloro-2-fluoro-6-methoxyphenyl)methanol (CAS 1823952-59-5) is a high-value trisubstituted benzyl alcohol intermediate. Its specific substitution pattern—combining an electron-withdrawing fluorine, a lipophilic chlorine, and an electron-donating methoxy group—makes it a critical scaffold for modulating metabolic stability and potency in kinase inhibitors (e.g., IKur inhibitors) and next-generation herbicides.

Currently, this compound is classified as a Fine Chemical rather than a bulk commodity. It is primarily available from specialized catalog suppliers in milligram to gram quantities, with kilogram-scale procurement typically requiring custom synthesis (CRO) agreements.

Chemical Profile & Identity

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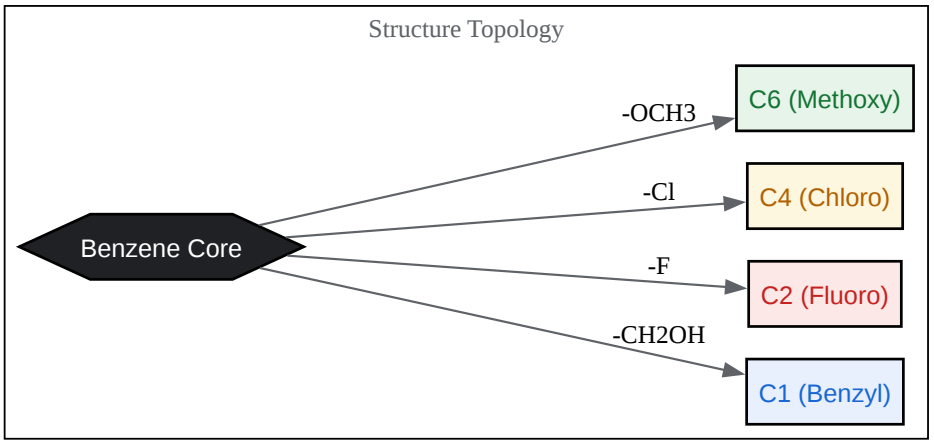
Property	Data
Chemical Name	(4-Chloro-2-fluoro-6-methoxyphenyl)methanol
CAS Number	1823952-59-5
Molecular Formula	$C_8H_8ClFO_2$
Molecular Weight	190.60 g/mol
MDL Number	MFCD28144766
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate
Key Precursor	3-Chloro-5-fluoroanisole (CAS 202925-08-4)

Structural Visualization

The molecule features a benzyl alcohol core with a unique 2,4,6-substitution pattern on the phenyl ring. This steric crowding protects the benzylic position from rapid oxidation and influences the binding conformation in protein active sites.

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Fig 1. Substitution pattern of (4-Chloro-2-fluoro-6-methoxyphenyl)methanol



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Market Analysis: Suppliers & Pricing

The market for CAS 1823952-59-5 is characterized by low liquidity and high unit costs. Most suppliers hold limited stock (R&D scale), necessitating lead times of 2–4 weeks for orders exceeding 10 grams.

Validated Supplier Tier List (2024-2025 Data)

Supplier	Region	Pack Size	Price Estimate (USD)	Stock Status
Ambeed	USA/Global	100 mg	$63.00	In Stock
CymitQuimica	Europe	250 mg	€180.00 (~$195)	2-3 Weeks
BLDpharm	China/Global	1 g	Inquiry (~$300)	In Stock
Matrix Scientific	USA	Custom	Inquiry	Lead Time Req.
Enamine	Ukraine/EU	Custom	Inquiry	Custom Synthesis

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Procurement Strategy

- R&D Scale (<5g): Purchase directly from catalog suppliers like Ambeed or BLDpharm to minimize delay. Expect to pay

  500 per gram.

- Pilot Scale (10g–100g): Do not buy catalog packs. Initiate a Request for Quote (RFQ) with a CRO (e.g., ChemPartner, WuXi, or specialized Indian/Chinese manufacturers). Target price should drop to

  100 per gram.

- Commercial Scale (>1kg): Requires process optimization. The synthesis from 3-chloro-5-fluoroanisole is scalable, and bulk pricing should approach

  5,000 per kg.

Technical Synthesis Protocols

For researchers unable to source the compound or requiring larger quantities, the synthesis is well-established via a Directed Ortho-Lithiation (DoL) strategy. This route is preferred over electrophilic aromatic substitution due to the precise regiocontrol afforded by the fluorine and methoxy groups.

Retrosynthetic Pathway

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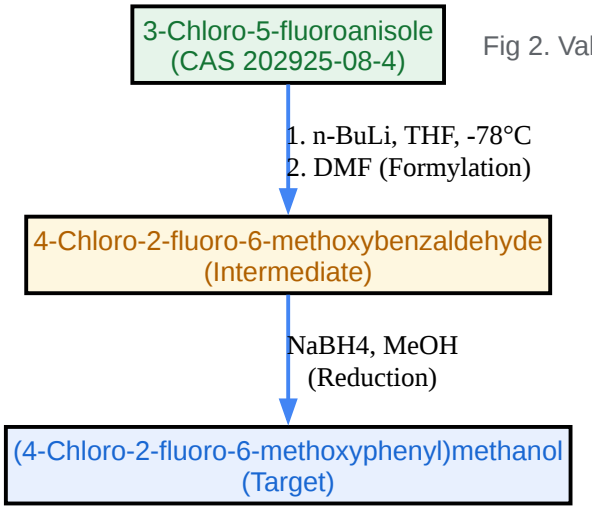


Fig 2. Validated synthesis route via Directed Ortho-Lithiation

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Detailed Experimental Protocol

Step 1: Synthesis of 4-Chloro-2-fluoro-6-methoxybenzaldehyde

Mechanism: The proton at the C4 position of 3-chloro-5-fluoroanisole (between the F and OMe groups) is the most acidic due to the inductive effect of Fluorine and the coordination ability of the Methoxy group to Lithium.

- Setup: Flame-dry a 250 mL round-bottom flask and flush with Argon/Nitrogen.
- Reagents:
  - Starting Material: 3-Chloro-5-fluoroanisole (1.0 eq, e.g., 5.0 g).[1]
  - Solvent: Anhydrous THF (10 volumes).
  - Base:n-Butyllithium (1.1 eq, 2.5 M in hexanes).
  - Electrophile: DMF (1.5 eq).
- Procedure:

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- Dissolve 3-Chloro-5-fluoroanisole in THF and cool to -78°C.
- Add n-BuLi dropwise over 20 mins, maintaining temp < -70°C.
- Stir for 1 hour at -78°C to ensure complete lithiation (formation of the lithiated species).
- Add anhydrous DMF dropwise. The solution may change color (pale yellow to orange).
- Allow the mixture to warm to 0°C over 2 hours.
- Quench: Add saturated aqueous NH_4Cl.
- Workup: Extract with Ethyl Acetate (3x). Wash organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc) or recrystallization.
- Yield: Typically 75–85%.

Step 2: Reduction to (4-Chloro-2-fluoro-6-methoxyphenyl)methanol

- Setup: Standard round-bottom flask, 0°C ice bath.
- Reagents:
  - Aldehyde intermediate (from Step 1).
  - Sodium Borohydride ($NaBH_4$) (0.5–1.0 eq).
  - Solvent: Methanol (or EtOH).
- Procedure:
  - Dissolve the aldehyde in Methanol.
  - Add $NaBH_4$ portion-wise at 0°C (gas evolution occurs).
  - Stir at room temperature for 1 hour (monitor by TLC/LCMS).

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- Quench: Add water or dilute HCl carefully to destroy excess hydride.
- Workup: Remove MeOH under vacuum. Extract aqueous residue with DCM or EtOAc.
- Yield: Typically >90% (quantitative).

Quality Control & Impurity Profile

When characterizing the final product, pay close attention to regioisomers. The lithiation step is highly selective, but improper temperature control (allowing temp to rise > -60°C during lithiation) can lead to lithiation at the C2 position (between Cl and F) or C6 (between Cl and OMe), leading to isomeric impurities.

QC Parameter	Specification	Method
Purity	≥ 98.0%	HPLC (254 nm)
Identity	Conforms	^{1}H-NMR (DMSO-d_6)
Water Content	≤ 0.5%	Karl Fischer
Key Impurity	Regioisomers	GC-MS or ^{1}H-NMR

NMR Diagnostic Signals:

- Benzylic CH_2: Singlet/Doublet around δ 4.5 ppm.
- Methoxy: Singlet around δ 3.8 ppm.
- Aromatic Protons: Two distinct doublets (meta-coupling) or a multiplet pattern depending on the exact field strength, integrating to 2H.

References

- BLDpharm. (2024).[2] Product Analysis: **(4-Chloro-2-fluoro-6-methoxyphenyl)methanol**. Retrieved from
- Ambeed. (2024). Pricing and Availability for CAS 1823952-59-5. Retrieved from

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- Google Patents. (2013). US8357809B2 - Acyclic IKur inhibitors. (Describes the synthesis of the aldehyde intermediate). Retrieved from
- Sigma-Aldrich. (2024). 3-Chloro-5-fluoroanisole Product Data. Retrieved from
- ChemicalBook. (2024). Supplier Aggregation for CAS 1823952-59-5. Retrieved from

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Sources

- 1. Fine Chemicals [order.apicalscientific.com]
- 2. materiellabo.com [materiellabo.com]
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